

Essential Safety and Logistical Guidance for Handling GSK3532795

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Compound of Interest

Compound Name: GSK3532795

Cat. No.: B606272

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, storage, and disposal of **GSK3532795**. The following procedural guidance is intended to ensure a safe laboratory environment and proper management of this research compound.

Immediate Safety and Handling

GSK3532795 is a potent, second-generation HIV-1 maturation inhibitor intended for research use only. As with any chemical of unknown toxicity, it is imperative to handle **GSK3532795** with a high degree of caution.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **GSK3532795** to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for routine laboratory operations involving this compound.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Check for breakthrough times.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	Use a certified respirator if there is a risk of aerosolization or if handling large quantities.

General Handling Precautions

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **GSK3532795**.

Property	Value
Molecular Formula	C ₄₂ H ₆₂ N ₂ O ₄ S
Molecular Weight	691.02 g/mol
Appearance	Solid
Color	White to off-white
CAS Number	1392312-45-6

Storage and Disposal

Proper storage and disposal are critical to maintaining the integrity of the compound and ensuring environmental safety.

Storage Plan

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	-20°C	Up to 3 years	Keep in a tightly sealed container.
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Disposal Plan

Dispose of **GSK3532795** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Identification: Label all waste containers clearly as "Hazardous Waste" and include the full chemical name "**GSK3532795**."

- Containerization:
 - Solid Waste: Collect in a designated, sealed, and properly labeled container.
 - Liquid Waste: Collect in a compatible, leak-proof, and clearly labeled container. Do not mix with other waste streams unless compatibility is confirmed.
- Collection: Arrange for collection by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company. Do not dispose of down the drain.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

Exposure Route	Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.

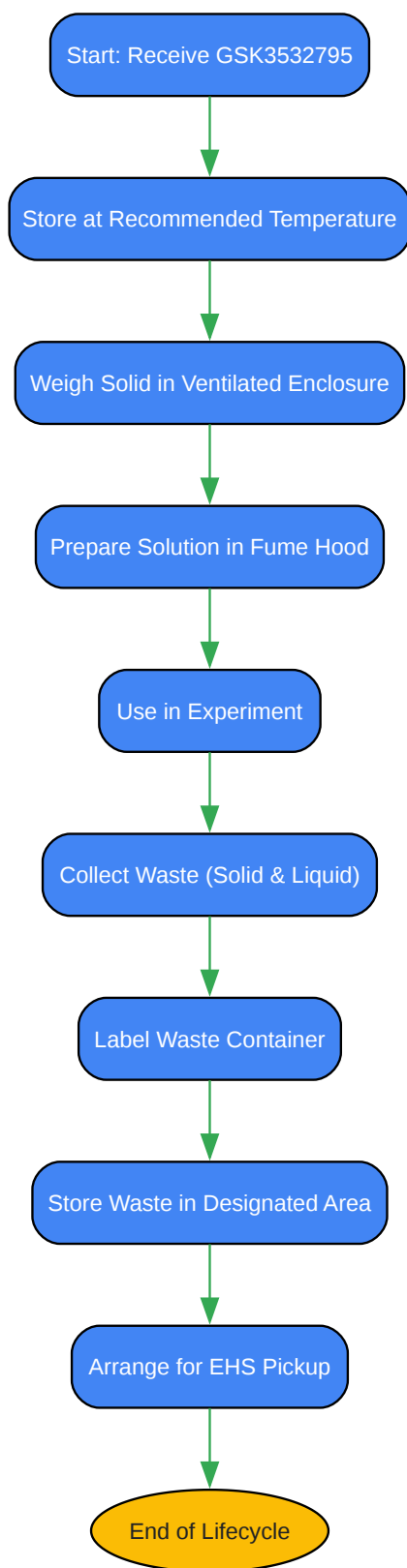
Spill Response

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

*Spill Response Workflow for **GSK3532795***

GSK3532795 Handling and Disposal Logic

The following diagram illustrates the logical flow for the safe handling and disposal of **GSK3532795**.



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*Lifecycle of **GSK3532795** in the Laboratory*

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